

Standard Operating Procedure for the Preparation of Afatinib-d4 Stock Solution

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Compound of Interest

Compound Name: Afatinib-d4

Cat. No.: B15144325

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This document provides a detailed protocol for the preparation of a stock solution of **Afatinib-d4**, a deuterated analog of Afatinib. This procedure is intended for researchers, scientists, and drug development professionals working in analytical and pharmacokinetic research who require a precise and accurate standard.

Purpose

To establish a standardized procedure for the preparation of a stock solution of **Afatinib-d4** to ensure consistency, accuracy, and reproducibility in experimental results.

Scope

This Standard Operating Procedure (SOP) applies to all laboratory personnel involved in the preparation and use of **Afatinib-d4** stock solutions for research and development purposes, including but not limited to therapeutic drug monitoring, pharmacokinetic studies, and metabolic research.^[1]

Responsibilities

It is the responsibility of the designated laboratory personnel to follow this SOP meticulously. The Laboratory Supervisor is responsible for ensuring that all personnel are trained on this procedure and that the necessary safety precautions are in place.

Materials and Equipment

- **Afatinib-d4** powder
- Analytical balance
- Volumetric flasks (appropriate sizes)
- Pipettes (calibrated)
- Vortex mixer
- Sonicator (optional)
- Appropriate organic solvents (e.g., Methanol, DMSO)
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

Safety Precautions

- Handle **Afatinib-d4** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times.
- Refer to the Safety Data Sheet (SDS) for **Afatinib-d4** for detailed safety information.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Afatinib-d4** and its non-deuterated form, Afatinib.

Parameter	Afatinib-d4	Afatinib
Molecular Formula	C ₂₄ H ₂₁ D ₄ ClFN ₅ O ₃ [2]	C ₂₄ H ₂₅ ClFN ₅ O ₃
Molecular Weight	490.0 g/mol [2][3]	485.9 g/mol
Appearance	Off-white solid[2]	Crystalline solid
Solubility	Methanol (MeOH)[2]	DMSO (~20 mg/mL), DMF (~20 mg/mL), Ethanol (~11 mg/mL).[4] Sparingly soluble in aqueous buffers. For aqueous solutions, dissolve in DMSO first. A 1:1 solution of DMSO:PBS (pH 7.2) yields a solubility of approximately 0.5 mg/mL.[4]
Storage	2-8°C[2]	-20°C for the solid.[4] Aqueous solutions should not be stored for more than one day.[4][5]
Purity (HPLC)	≥98%[2]	≥95%

Experimental Protocol: Preparation of a 10 mM Afatinib-d4 Stock Solution in Methanol

This protocol details the steps for preparing a 10 mM stock solution of **Afatinib-d4** in methanol.

7.1 Calculation of Required Mass:

- Determine the desired volume of the stock solution (e.g., 1 mL).
- Use the following formula to calculate the mass of **Afatinib-d4** required: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$ Example for 1 mL of a 10 mM solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 490.0 \text{ g/mol} \times 1000 \text{ mg/g} = 4.9 \text{ mg}$

7.2 Preparation Procedure:

- Weighing: Accurately weigh the calculated amount of **Afatinib-d4** powder using a calibrated analytical balance.
- Dissolution:
 - Transfer the weighed powder to a clean, dry volumetric flask of the appropriate size.
 - Add a portion of the selected solvent (e.g., Methanol) to the flask, approximately half of the final volume.
 - Cap the flask and vortex thoroughly to dissolve the powder. Gentle sonication can be used to aid dissolution if necessary.
- Volume Adjustment:
 - Once the solid is completely dissolved, add the solvent to the flask until the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure a homogenous solution.
- Labeling and Storage:
 - Label the container with the compound name (**Afatinib-d4**), concentration, solvent, preparation date, and initials of the preparer.
 - Store the stock solution at 2-8°C in a tightly sealed container to prevent solvent evaporation and contamination.[\[2\]](#)

Experimental Protocol: Preparation of an Afatinib-d4 Stock Solution in DMSO for Aqueous Dilutions

For experiments requiring aqueous dilutions, a stock solution in DMSO is recommended.[\[4\]](#)

8.1 Procedure:

- Follow the same weighing and initial dissolution steps as described in section 7.2, using DMSO as the solvent. Due to the higher solubility of the non-deuterated form in DMSO, a

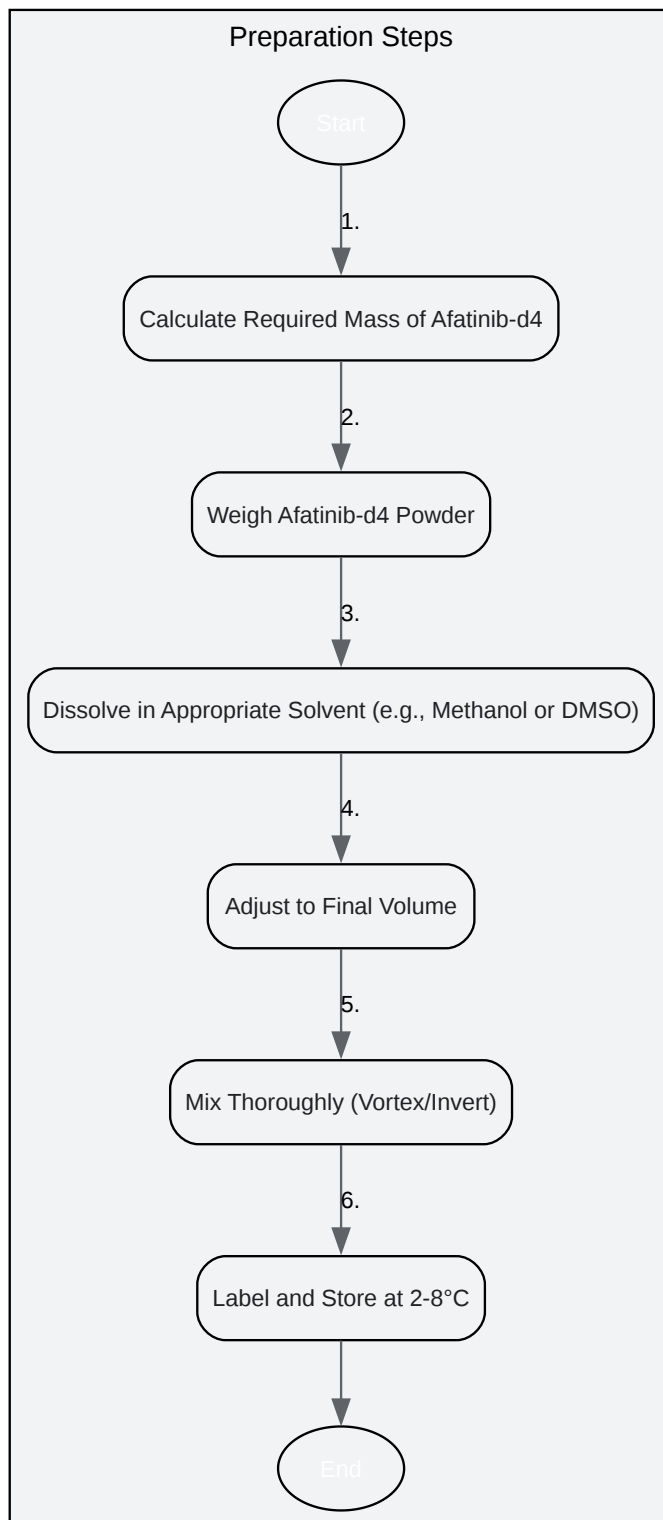
higher concentration stock solution (e.g., 20 mM or higher) can be prepared.

- For subsequent use in aqueous buffers, dilute the DMSO stock solution with the desired aqueous buffer (e.g., PBS). It is recommended to not store the final aqueous solution for more than one day.^[4]

Visualization of the Workflow

The following diagram illustrates the key steps in the preparation of an **Afatinib-d4** stock solution.

Workflow for Afatinib-d4 Stock Solution Preparation



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Workflow for **Afatinib-d4** Stock Solution Preparation

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